

# Methyl Oleate: A Comprehensive Fuel Property Analysis Against ASTM and EN Standards

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl Oleate

Cat. No.: B055201

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the fuel properties of **methyl oleate**, a principal component of many biodiesels, against the established American (ASTM D6751) and European (EN 14214) standards for biodiesel. The data presented is supported by experimental findings, offering a clear perspective on its performance as a fuel or fuel additive.

## Quantitative Data Summary

The following table summarizes the key fuel properties of **methyl oleate** in comparison to the limits set by ASTM D6751 and EN 14214. This allows for a direct assessment of its suitability as a biodiesel fuel.

Fuel Property	Test Method	Methyl Oleate (Typical Values)	ASTM D6751- 23a Limits[1] [2]	EN 14214:2012+A2 :2019 Limits[3] [4][5][6]
Density at 15°C	ASTM D1298 / EN ISO 3675	870 - 880 kg/m <sup>3</sup>	Report	860 - 900 kg/m <sup>3</sup>
Kinematic Viscosity at 40°C	ASTM D445 / EN ISO 3104	4.3 - 4.6 mm <sup>2</sup> /s	1.9 - 6.0 mm <sup>2</sup> /s	3.5 - 5.0 mm <sup>2</sup> /s
Cetane Number	ASTM D613 / EN ISO 5165	56 - 59	47 min.	51 min.
Oxidation Stability at 110°C	EN 14112	3.5 - 5.2 hours	3 min. (B100)	8 min.
Flash Point	ASTM D93 / EN ISO 2719	> 130 °C	93 min. °C	101 min. °C
Cloud Point	ASTM D2500	Reported based on climate	Report	Reported based on climate
Sulfur Content	ASTM D5453	< 15 ppm	≤ 15 ppm (S15)	≤ 10 mg/kg

## Experimental Protocols

Detailed methodologies for the key experiments cited are provided below to ensure transparency and reproducibility of the findings.

### Density at 15°C (ASTM D1298)

This method determines the density of petroleum products and other transparent liquids.

- Apparatus: Hydrometer, hydrometer cylinder, thermometer, and a constant temperature bath.
- Procedure:
  - The sample is brought to a specified temperature, typically near the test temperature.
  - The hydrometer cylinder is filled with the sample.

- The hydrometer is gently lowered into the sample and allowed to float freely.
- Once the hydrometer has settled, the reading is taken at the point where the principal surface of the liquid cuts the hydrometer scale.
- The temperature of the sample is recorded.
- The observed hydrometer reading is corrected to the reference temperature of 15°C using standard petroleum measurement tables.

## Kinematic Viscosity at 40°C (ASTM D445)

This test method measures the kinematic viscosity of transparent and opaque liquids.

- Apparatus: Calibrated glass capillary viscometer, a constant temperature bath, and a stopwatch.
- Procedure:
  - The viscometer is charged with the sample.
  - The viscometer is placed in a constant temperature bath set at 40°C until the sample reaches the bath temperature.
  - The time taken for the liquid to flow under gravity between two marked points on the viscometer is measured.
  - The kinematic viscosity is calculated by multiplying the measured flow time by the calibration constant of the viscometer.

## Cetane Number (ASTM D613)

This method determines the ignition quality of diesel fuels.

- Apparatus: A standard single-cylinder, four-stroke cycle, variable compression ratio, cooperative fuel research (CFR) engine.
- Procedure:

- The engine is operated on the test fuel.
- The compression ratio is adjusted until the fuel ignites at a specific point after injection (the ignition delay).
- The engine is then run on blends of two reference fuels with known cetane numbers, and the compression ratios required to produce the same ignition delay are determined.
- The cetane number of the test fuel is interpolated from the compression ratios and the known cetane numbers of the reference fuels.

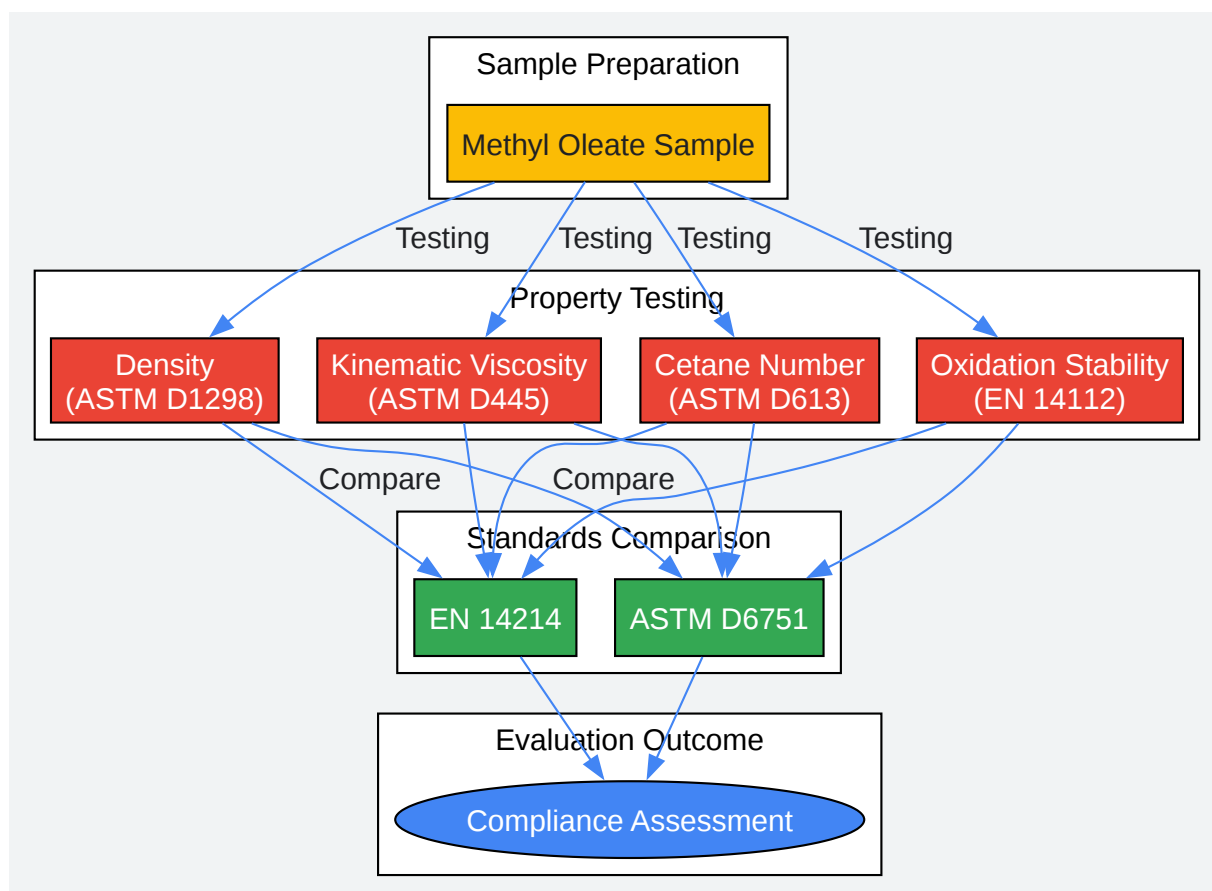
## Oxidation Stability at 110°C (EN 14112)

This method, also known as the Rancimat test, assesses the resistance of biodiesel to oxidation under accelerated conditions.

- Apparatus: Rancimat instrument, which includes a heating block, reaction vessels, air pump, and a conductivity measuring cell.
- Procedure:
  - A measured amount of the sample is placed in a reaction vessel.
  - The vessel is heated to 110°C in the heating block.
  - A stream of purified air is passed through the sample.
  - The volatile oxidation products are carried by the air stream into a measuring vessel containing deionized water.
  - The conductivity of the water is continuously measured. A sharp increase in conductivity indicates the formation of volatile acids, marking the end of the induction period.
  - The oxidation stability is reported as the induction period in hours.

## Visualization of Evaluation Workflow

The following diagram illustrates the logical workflow for evaluating the fuel properties of **methyl oleate** against established standards.



[Click to download full resolution via product page](#)

Caption: Workflow for evaluating **methyl oleate** fuel properties against ASTM and EN standards.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [webstore.ansi.org](https://webstore.ansi.org) [[webstore.ansi.org](https://webstore.ansi.org)]
- 2. [standards.iteh.ai](https://standards.iteh.ai) [[standards.iteh.ai](https://standards.iteh.ai)]
- 3. [standards.iteh.ai](https://standards.iteh.ai) [[standards.iteh.ai](https://standards.iteh.ai)]
- 4. [cdn.standards.iteh.ai](https://cdn.standards.iteh.ai) [[cdn.standards.iteh.ai](https://cdn.standards.iteh.ai)]
- 5. [webstore.ansi.org](https://webstore.ansi.org) [[webstore.ansi.org](https://webstore.ansi.org)]
- 6. I.S. EN 14214:2012+A2:2019 Liquid petroleum products - Fatty acid met [[shop.standards.ie](https://shop.standards.ie)]
- To cite this document: BenchChem. [Methyl Oleate: A Comprehensive Fuel Property Analysis Against ASTM and EN Standards]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b055201#evaluating-the-fuel-properties-of-methyl-oleate-against-astm-en-standards>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)